

Application Note & Synthesis Protocol: Methyl 2-[4-(prop-2-enamido)phenyl]acetate

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Compound of Interest

Compound Name: *Methyl 2-[4-(prop-2-enamido)phenyl]acetate*

CAS No.: 43168-34-9

Cat. No.: B2788499

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Abstract

This document provides a comprehensive, step-by-step protocol for the synthesis of **Methyl 2-[4-(prop-2-enamido)phenyl]acetate**. This compound serves as a valuable monomer and intermediate in the development of functional polymers and novel pharmaceutical agents. The synthesis is achieved through the acylation of Methyl 2-(4-aminophenyl)acetate with acryloyl chloride. This guide details the reaction mechanism, safety precautions, a robust experimental procedure, and methods for purification and characterization, designed for researchers in organic synthesis, materials science, and drug development.

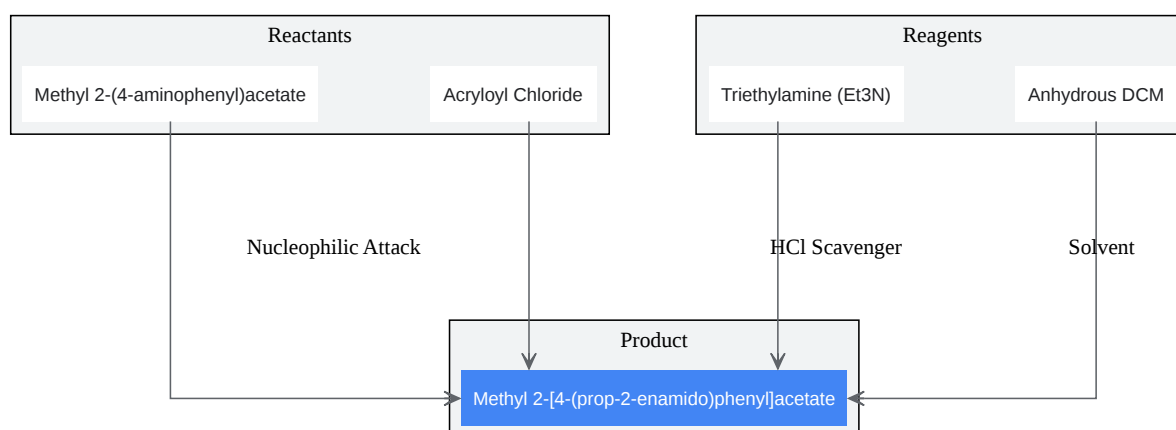
Introduction and Scientific Context

The formation of an amide bond is one of the most fundamental and frequently utilized reactions in organic chemistry, forming the backbone of peptides, proteins, and a vast array of synthetic molecules.^{[1][2]} The target molecule, **Methyl 2-[4-(prop-2-enamido)phenyl]acetate**, incorporates a reactive acrylamide moiety, making it a key building block for radical polymerization, and a versatile precursor in medicinal chemistry.

The synthesis strategy detailed herein employs a classic nucleophilic acyl substitution. The amino group of Methyl 2-(4-aminophenyl)acetate acts as a nucleophile, attacking the highly electrophilic carbonyl carbon of acryloyl chloride.[3] A tertiary amine base, triethylamine (TEA), is used as an acid scavenger to neutralize the hydrochloric acid (HCl) byproduct, driving the reaction to completion.[4][5]

Reaction Scheme

The overall transformation involves the formation of an amide bond between the aniline derivative and the acyl chloride.



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Caption: Overall reaction scheme for the synthesis.

Materials and Reagents

Reagent	CAS Number	Molecular Weight (g/mol)	Required Purity	Supplier Example
Methyl 2-(4-aminophenyl)acetate	10268-70-9	165.19	>98%	Sigma-Aldrich
Acryloyl chloride	814-68-6	90.51	>97%	Sigma-Aldrich
Triethylamine (Et3N)	121-44-8	101.19	>99.5%, Anhydrous	Sigma-Aldrich
Dichloromethane (DCM), Anhydrous	75-09-2	84.93	>99.8%	Sigma-Aldrich
Ethyl Acetate (EtOAc)	141-78-6	88.11	ACS Grade	VWR
Hexanes	110-54-3	86.18	ACS Grade	VWR
Saturated Sodium Bicarbonate (aq.)	144-55-8	84.01	N/A	Fisher Scientific
Brine (Saturated NaCl aq.)	7647-14-5	58.44	N/A	Fisher Scientific
Anhydrous Magnesium Sulfate (MgSO4)	7487-88-9	120.37	Reagent Grade	Fisher Scientific

Health and Safety Precautions

Acryloyl Chloride: This reagent is highly flammable, corrosive, and fatally toxic if inhaled. It causes severe skin burns and eye damage and reacts violently with water.^[6]

- Handling: Always handle acryloyl chloride in a certified chemical fume hood.^[7]

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), tightly fitting safety goggles, a face shield, and a flame-retardant lab coat.[6][8]
- Spills: In case of a spill, evacuate the area. Use an inert absorbent material like sand or dry earth for containment. Do not use water.[6]
- First Aid: In case of skin contact, immediately wash with copious amounts of water for at least 15 minutes and seek urgent medical attention.[7] For eye contact, flush with water for at least 15 minutes and seek immediate medical attention.[7][9]

Triethylamine (TEA): TEA is a flammable liquid with a strong, irritating odor.[4] It is a strong base.

- Handling: Use in a well-ventilated area or a chemical fume hood. Keep away from ignition sources.[4][5]
- PPE: Standard PPE including gloves and safety glasses is required.

Dichloromethane (DCM): DCM is a volatile solvent and a suspected carcinogen.

- Handling: Always use within a chemical fume hood to avoid inhalation of vapors.

An emergency shower and eyewash station must be readily accessible in the laboratory where this procedure is performed.[6][7][8]

Detailed Synthesis Protocol

This protocol is based on a 10 mmol scale. Adjustments can be made as needed.

Reaction Setup

- Place a 100 mL two-neck round-bottom flask, equipped with a magnetic stir bar, under an inert atmosphere of nitrogen or argon. This is crucial to prevent the highly reactive acryloyl chloride from hydrolyzing with atmospheric moisture.
- To the flask, add Methyl 2-(4-aminophenyl)acetate (1.65 g, 10.0 mmol, 1.0 eq.).
- Add 30 mL of anhydrous dichloromethane (DCM) to dissolve the starting material.

- Add triethylamine (1.67 mL, 1.21 g, 12.0 mmol, 1.2 eq.). The base is added in slight excess to ensure complete neutralization of the HCl generated.[\[10\]](#)
- Cool the resulting solution to 0 °C using an ice-water bath. This cooling is essential to manage the exothermic nature of the acylation and minimize potential side reactions.[\[10\]](#)

Acylation Reaction

- In a separate, dry vial, prepare a solution of acryloyl chloride (0.89 mL, 0.99 g, 11.0 mmol, 1.1 eq.) in 10 mL of anhydrous DCM.
- Using a dropping funnel or a syringe pump, add the acryloyl chloride solution dropwise to the stirred amine solution at 0 °C over a period of 20-30 minutes. A slow addition rate is critical for temperature control.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature.
- Let the reaction stir at room temperature for 2-4 hours.

Reaction Monitoring

- Progress can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of 30% Ethyl Acetate in Hexanes. The starting amine should be consumed, and a new, less polar spot corresponding to the product should appear.

Work-up and Extraction

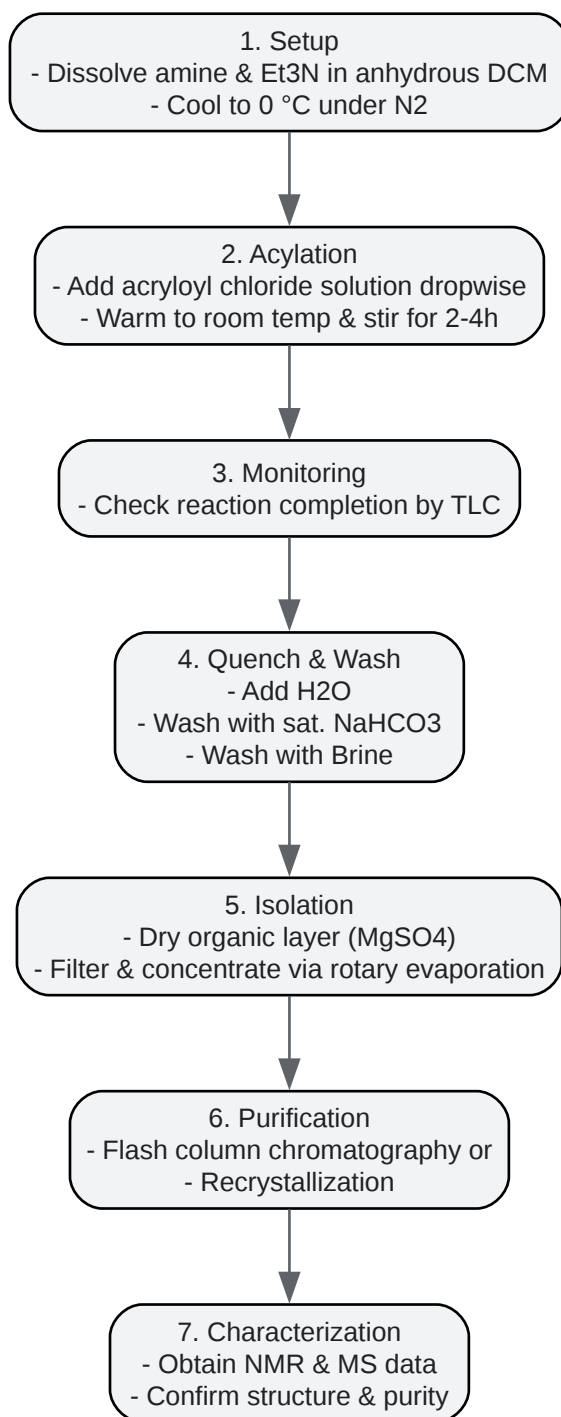
- Once the reaction is complete, pour the mixture into a 250 mL separatory funnel.
- Add 50 mL of deionized water to quench the reaction.
- Wash the organic layer sequentially with:
 - 50 mL of saturated aqueous sodium bicarbonate (NaHCO_3) solution to remove any remaining acidic impurities.
 - 50 mL of brine to remove the bulk of the water from the organic layer.[\[11\]](#)

- Separate the organic layer and dry it over anhydrous magnesium sulfate (MgSO_4).
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product as an off-white or pale yellow solid.

Purification

- The crude product can be purified by flash column chromatography on silica gel. Elute with a gradient of 20% to 50% ethyl acetate in hexanes.
- Alternatively, recrystallization from an ethyl acetate/hexanes solvent system can be employed to obtain the pure product.

Experimental Workflow Diagram



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Caption: Step-by-step experimental workflow.

Characterization of Product

The identity and purity of the synthesized **Methyl 2-[4-(prop-2-enamido)phenyl]acetate** should be confirmed using standard analytical techniques.

- ^1H NMR (400 MHz, CDCl_3): Expected chemical shifts (δ) in ppm: ~ 7.5 (d, 2H, Ar-H), ~ 7.3 (br s, 1H, NH), ~ 7.2 (d, 2H, Ar-H), ~ 6.4 (dd, 1H, vinyl-H), ~ 6.2 (dd, 1H, vinyl-H), ~ 5.8 (dd, 1H, vinyl-H), 3.69 (s, 3H, OCH_3), 3.60 (s, 2H, CH_2).
- ^{13}C NMR (100 MHz, CDCl_3): Expected chemical shifts (δ) in ppm: ~ 171.8 (C=O, ester), ~ 164.5 (C=O, amide), ~ 136.5 (Ar-C), ~ 131.0 (Ar-C), ~ 130.5 (vinyl-CH), ~ 129.8 (Ar-CH), ~ 128.0 (vinyl- CH_2), ~ 120.5 (Ar-CH), ~ 52.3 (OCH_3), ~ 40.8 (CH_2).
- Mass Spectrometry (ESI+): Calculated for $\text{C}_{12}\text{H}_{13}\text{NO}_3$ $[\text{M}+\text{H}]^+$: 220.09. Found: 220.1.

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